

Application Notes and Protocols for DPM-1001 in Diet-Induced Obesity Models

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Compound of Interest

Compound Name: DPM-1001

Cat. No.: B607195

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Introduction

DPM-1001 is a potent, selective, and orally bioavailable non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B)[1][2]. PTP1B is a key negative regulator of both insulin and leptin signaling pathways, making it a highly validated therapeutic target for type 2 diabetes and obesity[1][3]. Inhibition of PTP1B enhances signaling through these pathways, leading to improved glucose homeostasis and reduced body weight. **DPM-1001**, an analog of the PTP1B inhibitor trodusquemine (MSI-1436), has demonstrated anti-diabetic and anti-obesity properties in preclinical animal models[1][2]. These application notes provide detailed protocols for the use of **DPM-1001** in diet-induced obesity (DIO) mouse models, based on published preclinical studies.

Application Notes

In preclinical studies, **DPM-1001** has been shown to effectively mitigate the metabolic dysfunctions associated with diet-induced obesity. Daily administration of **DPM-1001** to mice on a high-fat diet resulted in a significant reduction in body weight and improvements in glucose metabolism[1]. The primary mechanism of action is the inhibition of PTP1B, which leads to enhanced phosphorylation of the insulin receptor and JAK2, a key component of the leptin signaling pathway[3].

Key findings from in vivo studies with **DPM-1001** in DIO mice include:

- **Body Weight Reduction:** Mice treated with **DPM-1001** exhibited a noticeable decrease in body weight compared to vehicle-treated controls, with weight loss beginning within the first week of treatment[1].
- **Improved Glucose Tolerance:** **DPM-1001** treatment significantly improved the ability of mice to clear a glucose challenge, as demonstrated by lower blood glucose levels during a glucose tolerance test[1].
- **Enhanced Insulin Sensitivity:** Treated mice showed a greater reduction in blood glucose levels in response to an insulin challenge, indicating improved insulin sensitivity[1].

Data Presentation

The following tables summarize the quantitative data from a representative study of **DPM-1001** in a diet-induced obesity mouse model.

Table 1: Effect of **DPM-1001** on Body Weight in Diet-Induced Obese Mice

Treatment Group	Initial Body Weight (g)	Final Body Weight (g)	Body Weight Change (%)
Vehicle Control	45.2 ± 2.5	48.1 ± 2.8	+6.4%
DPM-1001 (5 mg/kg)	46.1 ± 2.3	43.8 ± 2.1	-5.0%

Data are presented as mean ± standard deviation and are representative of typical results.

Table 2: Glucose Tolerance Test (GTT) in **DPM-1001**-Treated DIO Mice

Treatment Group	Blood Glucose (mg/dL) at 0 min	Blood Glucose (mg/dL) at 30 min	Blood Glucose (mg/dL) at 60 min	Blood Glucose (mg/dL) at 120 min
Vehicle Control	155 ± 10	350 ± 25	300 ± 20	200 ± 15
DPM-1001 (5 mg/kg)	145 ± 12	280 ± 22	220 ± 18	150 ± 10

Data are presented as mean \pm standard deviation and are representative of typical results following a glucose challenge.

Table 3: Insulin Tolerance Test (ITT) in **DPM-1001**-Treated DIO Mice

Treatment Group	Blood Glucose (mg/dL) at 0 min	Blood Glucose (mg/dL) at 30 min	Blood Glucose (mg/dL) at 60 min
Vehicle Control	150 \pm 9	100 \pm 8	110 \pm 10
DPM-1001 (5 mg/kg)	140 \pm 11	70 \pm 7	85 \pm 9

Data are presented as mean \pm standard deviation and are representative of typical results following an insulin challenge.

Experimental Protocols

Protocol 1: Induction of Diet-Induced Obesity (DIO) in Mice

Objective: To induce an obese phenotype in mice that mimics human obesity resulting from a high-fat diet.

Materials:

- Male C57BL/6J mice (6-8 weeks old)
- High-fat diet (HFD; e.g., 60% kcal from fat)
- Standard chow diet (e.g., 10% kcal from fat)
- Animal caging with enrichment
- Weighing scale

Procedure:

- Acclimatize mice to the animal facility for at least one week upon arrival.

- Randomly assign mice to two groups: a control group and a DIO group.
- House the mice under standard conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to water.
- Feed the control group a standard chow diet.
- Feed the DIO group a high-fat diet for a period of 10-16 weeks to induce obesity.
- Monitor body weight and food intake weekly throughout the diet induction period.
- Mice are considered obese and ready for treatment when their body weight is significantly higher (typically 20-25% greater) than the control group.

Protocol 2: Preparation and Administration of DPM-1001

Objective: To prepare and administer **DPM-1001** to DIO mice.

Materials:

- **DPM-1001**
- Vehicle (e.g., sterile saline, or a solution of DMSO, PEG300, Tween-80, and saline)
- Vortex mixer
- Syringes (1 mL)
- Gavage needles (for oral administration) or appropriate needles for intraperitoneal injection (e.g., 25-27 gauge)
- Weighing scale

Procedure:

- Preparation of **DPM-1001** Solution:
 - Calculate the required amount of **DPM-1001** based on the mean body weight of the mice and the target dose of 5 mg/kg.

- Prepare a stock solution of **DPM-1001** in a suitable vehicle. For example, a working solution can be prepared in a vehicle consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Vortex the solution until the **DPM-1001** is completely dissolved. Prepare fresh daily.
- Administration:
 - Weigh each mouse to determine the precise volume of the **DPM-1001** solution to be administered.
 - Administer the **DPM-1001** solution (5 mg/kg) or an equal volume of vehicle to the control group once daily for 50 days.
 - For oral administration: Use a gavage needle to deliver the solution directly into the stomach.
 - For intraperitoneal (IP) injection: Inject the solution into the lower right quadrant of the abdomen.
 - Monitor the mice daily for any adverse effects.

Protocol 3: Glucose Tolerance Test (GTT)

Objective: To assess the ability of **DPM-1001**-treated mice to clear a glucose load from the bloodstream.

Materials:

- Glucose solution (e.g., 20% D-glucose in sterile saline)
- Glucometer and test strips
- Syringes and gavage needles (for oral GTT) or injection needles (for IP GTT)
- Restraining device

Procedure:

- Fast the mice for 6 hours with free access to water.
- At time 0, record the baseline blood glucose level from a small drop of blood obtained from the tail tip.
- Administer a glucose solution (typically 2 g/kg body weight) via oral gavage or intraperitoneal injection.
- Measure blood glucose levels at 15, 30, 60, 90, and 120 minutes post-glucose administration.
- Plot the blood glucose concentration over time to determine the glucose tolerance curve. Calculate the area under the curve (AUC) for quantitative analysis.

Protocol 4: Insulin Tolerance Test (ITT)

Objective: To evaluate the insulin sensitivity of **DPM-1001**-treated mice.

Materials:

- Humulin R (human insulin) solution (e.g., 0.75 U/kg body weight in sterile saline)
- Glucometer and test strips
- Syringes and injection needles (27-30 gauge)
- Restraining device

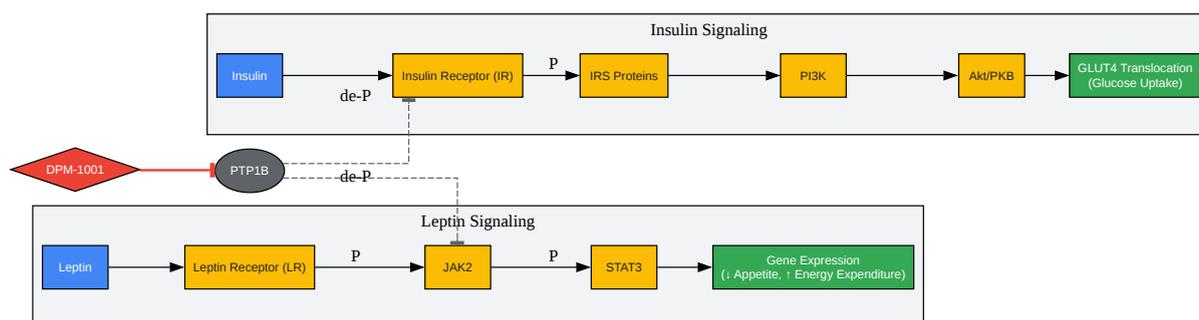
Procedure:

- Fast the mice for 4-6 hours with free access to water.
- At time 0, measure the baseline blood glucose from the tail tip.
- Administer insulin via intraperitoneal injection (typically 0.75 U/kg body weight).
- Measure blood glucose levels at 15, 30, 45, and 60 minutes post-insulin injection.

- Plot the blood glucose concentration over time. The rate of glucose clearance is indicative of insulin sensitivity.

Visualizations

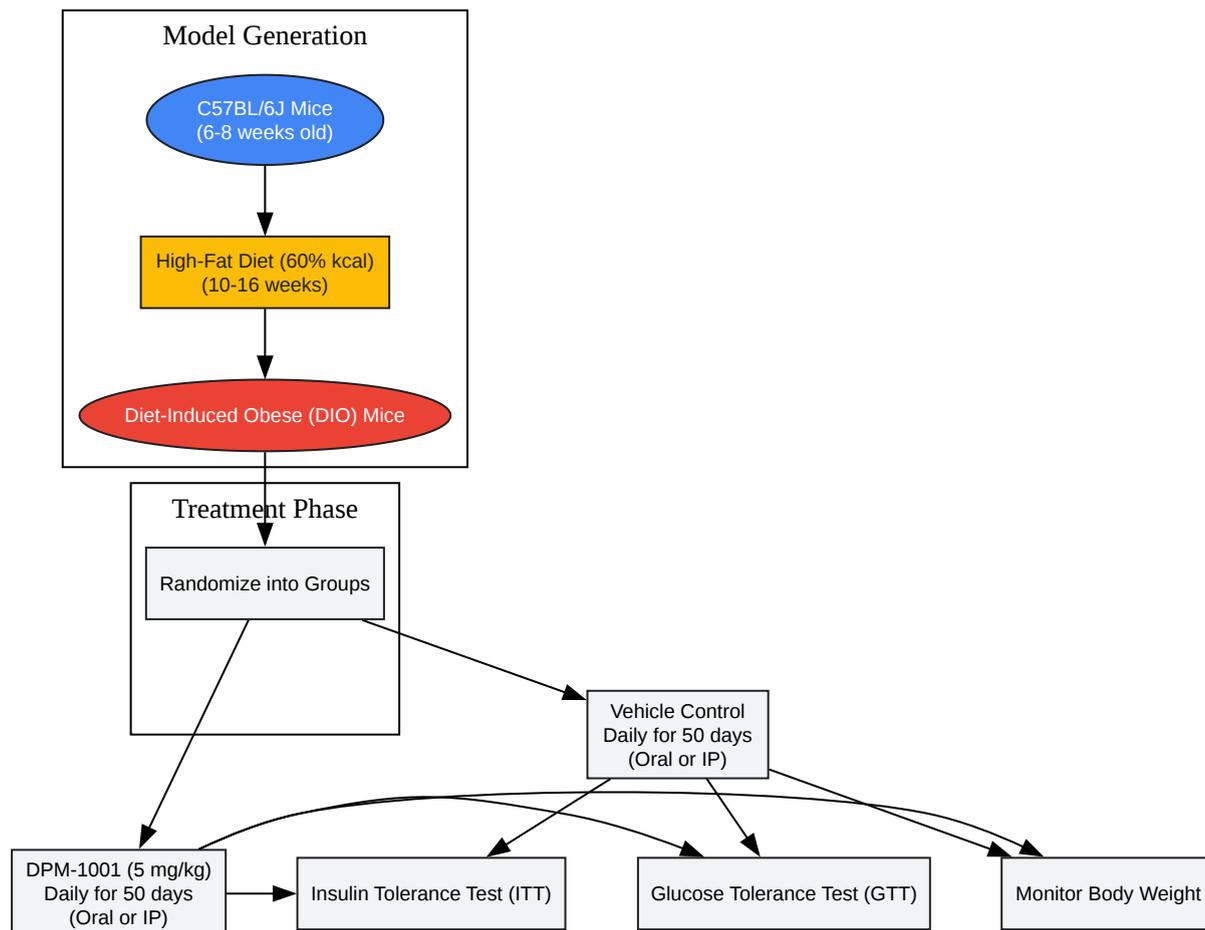
Signaling Pathways



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Caption: **DPM-1001** inhibits PTP1B, enhancing insulin and leptin signaling.

Experimental Workflow



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Caption: Workflow for evaluating **DPM-1001** in diet-induced obese mice.

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References

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